

A Technical Guide to the Physicochemical Properties of Triethyl Methanetricarboxylate

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Compound of Interest

Compound Name: *Triethyl methanetricarboxylate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of **triethyl methanetricarboxylate** (CAS No. 6279-86-3), a versatile reagent in pharmaceutical synthesis. The information herein is intended to support laboratory research and drug development activities by providing reliable data and standardized experimental context.

Core Physicochemical Data

Triethyl methanetricarboxylate is a valuable building block in organic synthesis. It is notably used in the preparation of novel inhibitors of Hsp90 and in the synthesis of dihydroquinoline-3-carboxylic acids, which are being investigated as potential HIV-1 integrase inhibitors[1][2][3][4]. After melting, it appears as a clear, colorless solid or a clear, colorless to yellow liquid[1][3]. It is reported to be immiscible with water[1][3].

The key physical properties of **triethyl methanetricarboxylate** are summarized in the table below for ease of reference and comparison.

Property	Value	Source(s)
Melting Point	25-29 °C	[1][4][5][6]
Boiling Point	253 °C (at standard pressure)	[1][5][7]
281.3 °C at 760 mmHg		
Density	1.095 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.424 - 1.426	[1][4][5][7]
Flash Point	>110 °C	[1][4]
113 °C	[7][8]	
Molecular Formula	C ₁₀ H ₁₆ O ₆	[5][9]
Molecular Weight	232.23 g/mol	[3][9]

Experimental Protocols

While specific experimental reports detailing the determination of melting and boiling points for **triethyl methanetricarboxylate** are not provided in the cited literature, standard methodologies are well-established for these measurements. The following are detailed, generalized protocols typical for a research setting.

2.1. Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity. Pure compounds typically exhibit a sharp melting point, melting completely over a narrow range of 0.5-1°C[10][11]. Impurities tend to depress the melting point and broaden the melting range[11].

Methodology:

- **Sample Preparation:** A small amount of **triethyl methanetricarboxylate** is finely ground into a powder. The open end of a thin-walled capillary tube is pressed into the powder to collect a small sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 3-10 mm[12].

- **Apparatus Setup:** The packed capillary tube is placed into a melting point apparatus, such as a Mel-Temp or a Thiele tube, alongside a calibrated thermometer[11].
- **Heating and Observation:** The apparatus is heated at a steady, slow rate, typically 1-2°C per minute, as the temperature approaches the expected melting point.
- **Data Recording:** Two temperatures are recorded: T1, the temperature at which the first drop of liquid appears, and T2, the temperature at which the last crystal melts. The melting point is reported as the range T1-T2[10].

2.2. Boiling Point Determination

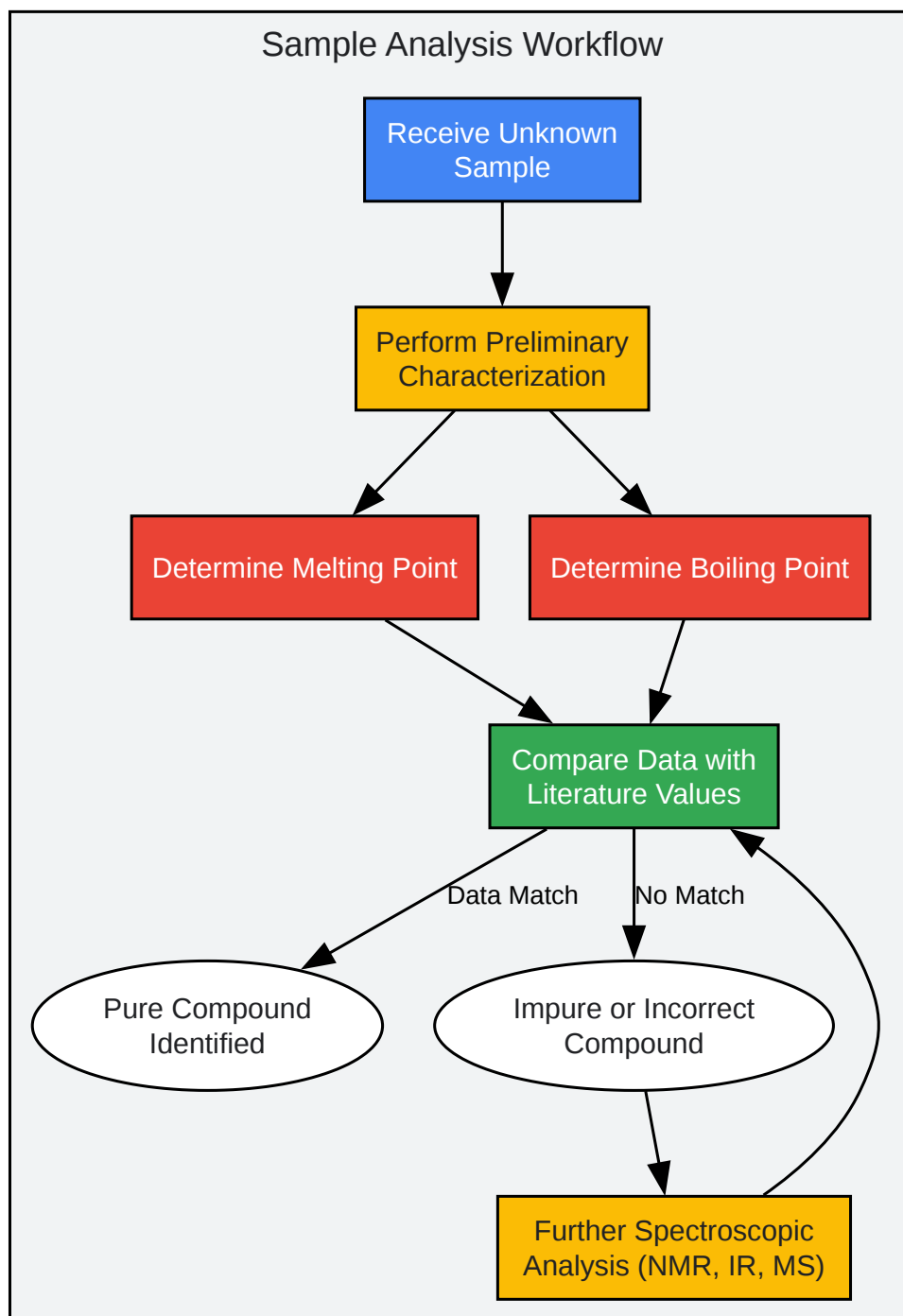
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure[10]. This property is crucial for characterization and purification by distillation.

Methodology:

- **Apparatus Setup:** Approximately 3 mL of liquid **triethyl methanetricarboxylate** is placed in a small test tube with a couple of boiling chips to ensure smooth boiling. A thermometer is suspended in the test tube, ensuring the bulb is above the liquid surface to measure the vapor temperature[12].
- **Heating:** The test tube is heated in a water or oil bath[12]. The bath is heated gradually.
- **Observation:** As the liquid heats, the temperature of the vapor will rise and then stabilize when the liquid begins to boil.
- **Data Recording:** The stable temperature observed during boiling is recorded as the boiling point. It is critical to also record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent[10].

Logical Workflow for Compound Identification

The following diagram illustrates a typical workflow for using physicochemical properties like melting and boiling points to identify and verify a chemical sample in a research setting.



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Caption: Workflow for chemical identification using physical properties.

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